

Core Mechanism of Action of CS-1008 (Tigatuzumab)

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Compound of Interest

Compound Name: SD-1008
Cat. No.: B15613485

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CS-1008 (Tigatuzumab) is a humanized, agonistic monoclonal antibody of the IgG1 isotype that selectively targets human Death Receptor 5 (DR5), also known as tumor necrosis factor-related apoptosis-inducing ligand receptor 2 (TRAIL-R2).[1] DR5 is a cell surface receptor and a member of the tumor necrosis factor (TNF) receptor superfamily. Its activation triggers the extrinsic apoptosis pathway, leading to programmed cell death.

Signaling Pathway of CS-1008

The binding of CS-1008 to DR5 on the surface of cancer cells initiates a well-defined signaling cascade:

- **Receptor Binding and Trimerization:** CS-1008 binds to the extracellular domain of DR5. This binding event induces the trimerization of DR5 receptors, clustering them on the cell surface. [1]
- **Formation of the Death-Inducing Signaling Complex (DISC):** The aggregation of the intracellular death domains of the DR5 trimers facilitates the recruitment of the adaptor protein Fas-associated death domain (FADD). FADD, in turn, recruits pro-caspase-8, forming the multiprotein Death-Inducing Signaling Complex (DISC).

- **Caspase-8 Activation:** The high concentration of pro-caspase-8 within the DISC leads to its proximity-induced auto-proteolytic cleavage and activation.
- **Executioner Caspase Cascade:** Activated caspase-8 subsequently cleaves and activates downstream executioner caspases, primarily caspase-3 and caspase-7.
- **Induction of Apoptosis:** These executioner caspases cleave a multitude of cellular substrates, including poly (ADP-ribose) polymerase (PARP) and lamins, culminating in the characteristic morphological and biochemical hallmarks of apoptosis.

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References

- [1. Phase I Imaging and Pharmacodynamic Trial of CS-1008 in Patients With Metastatic Colorectal Cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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